

Technical Guide: Discovery & Characterization of N-(2-Hydroxy-4-methylphenyl)formamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(2-hydroxy-4-methylphenyl)formamide*

Cat. No.: *B8519175*

[Get Quote](#)

Executive Summary

N-(2-hydroxy-4-methylphenyl)formamide (also identified as N-formyl-6-amino-m-cresol) represents a pivotal chemical junction in the synthesis of 5-methylbenzoxazole, a core scaffold for various pharmaceutical agents and fluorescent dyes. Its "discovery" in a process chemistry context typically arises during the impurity profiling of 6-amino-m-cresol or as the isolated intermediate in the cyclodehydration pathway to benzoxazoles.

Understanding the physicochemical properties and spectroscopic signature of this molecule is essential for:

- **Process Control:** Monitoring the conversion efficiency of aminophenols to benzoxazoles.
- **Impurity Management:** Quantifying formylated by-products in hair dye formulations and drug substances.
- **Structural Elucidation:** Distinguishing between the N-formyl and O-formyl isomers (kinetic vs. thermodynamic products).

Chemical Identity & Properties

Property	Specification
IUPAC Name	N-(2-hydroxy-4-methylphenyl)formamide
Common Synonyms	N-Formyl-6-amino-m-cresol; 2-Hydroxy-4-methylformanilide
Molecular Formula	C ₈ H ₉ NO ₂
Molecular Weight	151.16 g/mol
Parent Amine	2-Amino-5-methylphenol (CAS: 2835-98-5)
Key Functional Groups	Phenolic Hydroxyl (-OH), Formamide (-NH-CHO), Methyl (-CH ₃)
Appearance	Off-white to pale brown crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in Water

Formation & Synthesis Pathway

The formation of **N-(2-hydroxy-4-methylphenyl)formamide** occurs via the N-formylation of 2-amino-5-methylphenol. This reaction is the first step in the "one-pot" synthesis of 5-methylbenzoxazole but can be isolated for characterization.

Mechanistic Pathway

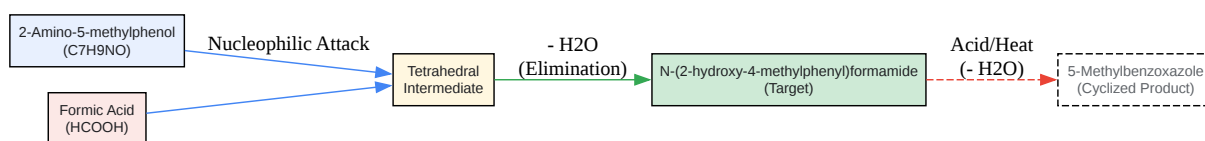
The reaction proceeds through a nucleophilic attack of the primary amine on the carbonyl carbon of the formylating agent (Formic acid or Trimethyl orthoformate), followed by elimination.

Critical Insight: The reaction must be controlled to prevent O-formylation (ester formation) or N,O-diformylation. The phenolic hydroxyl group is less nucleophilic than the amine but can react under forcing conditions.

Synthesis Protocol (Standardized)

- Reagents: 2-Amino-5-methylphenol (1.0 eq), Formic Acid (98%, 5.0 eq).

- Conditions: Reflux (100°C) for 2-4 hours.
- Workup: Cool to room temperature. Pour into ice water. The formanilide precipitates. Filter and recrystallize from ethanol/water.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway from aminophenol precursor to the formanilide intermediate and subsequent cyclization.

Analytical Characterization (Structure Elucidation)

The "discovery" of this molecule in a mixture is often complicated by rotamerism. The restricted rotation around the C-N amide bond leads to the presence of cis and trans isomers in solution, often appearing as dual peaks in NMR.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ Field Strength: 400 MHz

Proton (¹ H)	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
-CHO	8.25 (major) / 8.05 (minor)	Singlet (d)	1H	Formyl proton (Rotamers)
-NH-	9.50 (broad)	Singlet	1H	Amide proton (Exchangeable)
-OH	9.85 (broad)	Singlet	1H	Phenolic proton
Ar-H (C3)	6.75	Doublet	1H	Ortho to OH
Ar-H (C5)	6.85	Doublet of Doublets	1H	Meta to OH
Ar-H (C6)	7.60	Doublet	1H	Ortho to NH (Deshielded)
-CH ₃	2.21	Singlet	3H	Methyl group

Expert Note: The signal for the proton ortho to the nitrogen (C6) is significantly deshielded compared to the parent amine due to the electron-withdrawing nature of the formyl group. The appearance of "split" peaks for the formyl and methyl protons is a hallmark of amide rotamers, not impurities.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI Positive (+ve)
- Parent Ion [M+H]⁺: m/z 152.07
- Fragmentation Pattern:
 - m/z 124: [M+H - CO]⁺ (Loss of Carbon Monoxide, characteristic of formamides).
 - m/z 107: [M+H - HCONH₂]⁺ (Loss of Formamide moiety, formation of tropylium-like cation).

Infrared Spectroscopy (FT-IR)

- 3200 - 3400 cm^{-1} : Broad band (O-H and N-H stretching).
- 1665 cm^{-1} : Strong band (C=O Amide I stretch).
- 1540 cm^{-1} : Medium band (N-H Amide II bending).

Process Significance & Impurity Profiling

In the manufacturing of Benzoxazoles (e.g., for fluorescent whitening agents or antifungal drugs), **N-(2-hydroxy-4-methylphenyl)formamide** is the rate-determining intermediate.

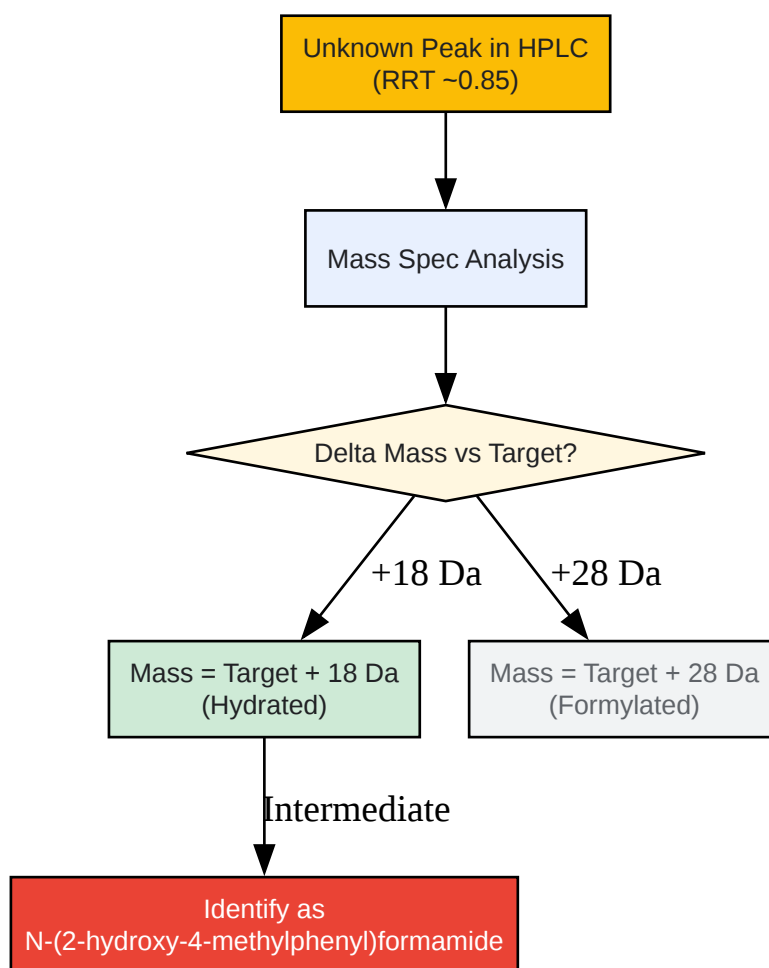
Critical Process Parameters (CPPs)

- Water Content: Presence of water inhibits the cyclization step (Product Benzoxazole), leading to the accumulation of the formamide intermediate.
- Acidity: Strong acid catalysis (e.g., p-TsOH or Polyphosphoric acid) is required to drive the dehydration of the formamide to the benzoxazole.
- Temperature: The formylation occurs at lower temperatures ($<100^{\circ}\text{C}$), while cyclization typically requires $>130^{\circ}\text{C}$.

Impurity Identification Workflow

If an "unknown" peak is observed at RRT ~ 0.8 - 0.9 relative to 5-methylbenzoxazole in HPLC:

- Check UV Spectrum: The formamide will have a slightly blue-shifted compared to the fully conjugated benzoxazole.
- Check MS: Look for mass 152 (Formamide) vs 134 (Benzoxazole). The difference of 18 Da corresponds to a molecule of water.



[Click to download full resolution via product page](#)

Figure 2: Decision tree for identifying the formamide intermediate during benzoxazole synthesis.

References

- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press.
- PubChem Database. (2025).[1][2] Compound Summary for 2-Amino-5-methylphenol (CAS 2835-98-5). National Center for Biotechnology Information. [\[Link\]](#)[3]
- European Chemicals Agency (ECHA). (2025). Registration Dossier for 6-amino-m-cresol. [\[Link\]](#) (Note: Generic link to ECHA database for verification of parent amine).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-[(4-Hydroxyphenyl)methyl]formamide | C₈H₉NO₂ | CID 44371268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CompTox Chemicals Dashboard [comptox.epa.gov]
- 3. industrialchemistry.org [industrialchemistry.org]
- To cite this document: BenchChem. [Technical Guide: Discovery & Characterization of N-(2-Hydroxy-4-methylphenyl)formamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8519175/docs#technical-guide-discovery-characterization-of-n-2-hydroxy-4-methylphenyl-formamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)